

Application Notes and Protocols for N,3-Dimethylcyclohexanamine Hydrochloride

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Compound of Interest

Compound Name:	<i>N,3-dimethylcyclohexanamine hydrochloride</i>
CAS No.:	854427-44-4
Cat. No.:	B1419771

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Authored by: Your Senior Application Scientist

Introduction

N,3-Dimethylcyclohexanamine hydrochloride is a secondary amine salt that holds potential as a valuable building block in medicinal chemistry and drug discovery. Its substituted cyclohexane scaffold is a common motif in numerous bioactive molecules.[1] The hydrochloride salt form enhances the compound's stability and aqueous solubility, facilitating its use in various experimental settings.

This comprehensive guide provides a detailed experimental protocol for the synthesis, purification, and characterization of **N,3-dimethylcyclohexanamine hydrochloride**. The protocol is designed to be self-validating, with in-depth explanations of the chemical principles and safety precautions at each stage.

Chemical Profile and Properties

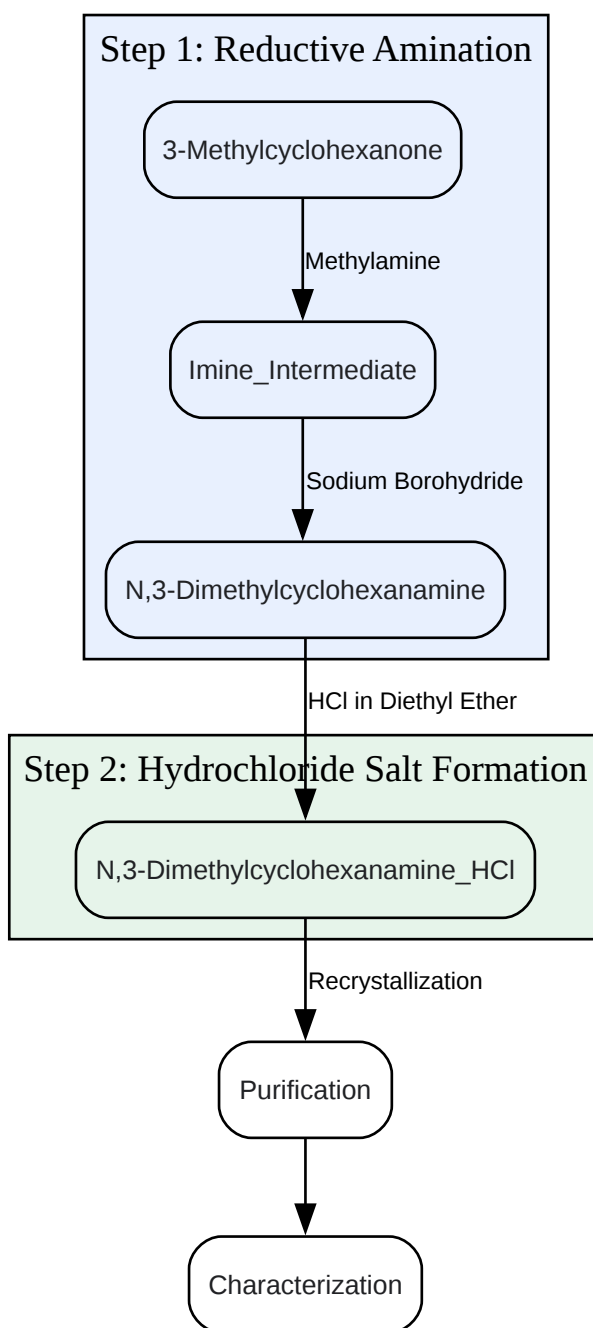
A thorough understanding of the physicochemical properties of N,3-dimethylcyclohexanamine and its hydrochloride salt is crucial for its effective handling and application.

Property	Value (N,3-dimethylcyclohexanamine)	Value (N,3-dimethylcyclohexanamine HCl)	Source
Molecular Formula	C ₈ H ₁₇ N	C ₈ H ₁₈ ClN	PubChem
Molecular Weight	127.23 g/mol	163.69 g/mol	PubChem
Appearance	Colorless to yellowish liquid (predicted)	White to off-white solid (predicted)	N/A
Hazards	Flammable, Harmful if swallowed, Causes severe skin burns and eye damage, May cause respiratory irritation	To be handled with care, assuming similar toxicity to the free base	PubChem, Fisher Scientific[2]

Experimental Protocol: Synthesis of N,3-Dimethylcyclohexanamine Hydrochloride

The synthesis of **N,3-dimethylcyclohexanamine hydrochloride** is achieved through a two-step process: reductive amination of 3-methylcyclohexanone with methylamine to form the free amine, followed by conversion to its hydrochloride salt.

Diagram of the Synthetic Workflow



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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. fishersci.com \[fishersci.com\]](https://www.fishersci.com)
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